

# N-Benzyl-3-fluorobenzamide: A Technical Overview for Drug Discovery Professionals

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## Compound of Interest

Compound Name: *N*-benzyl-3-fluorobenzamide

Cat. No.: B185144

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CAS Number: 671-01-2[1][2][3] IUPAC Name: **N-benzyl-3-fluorobenzamide**[4]

This technical guide provides an in-depth overview of **N-benzyl-3-fluorobenzamide**, a compound of interest in contemporary drug discovery and development. The document details its chemical properties, a representative synthesis protocol, and explores its potential therapeutic applications, with a focus on its relevance to cancer research.

## Chemical and Physical Properties

**N-benzyl-3-fluorobenzamide** is a benzamide derivative characterized by a benzyl group attached to the nitrogen of the amide and a fluorine atom at the 3-position of the benzoyl ring.

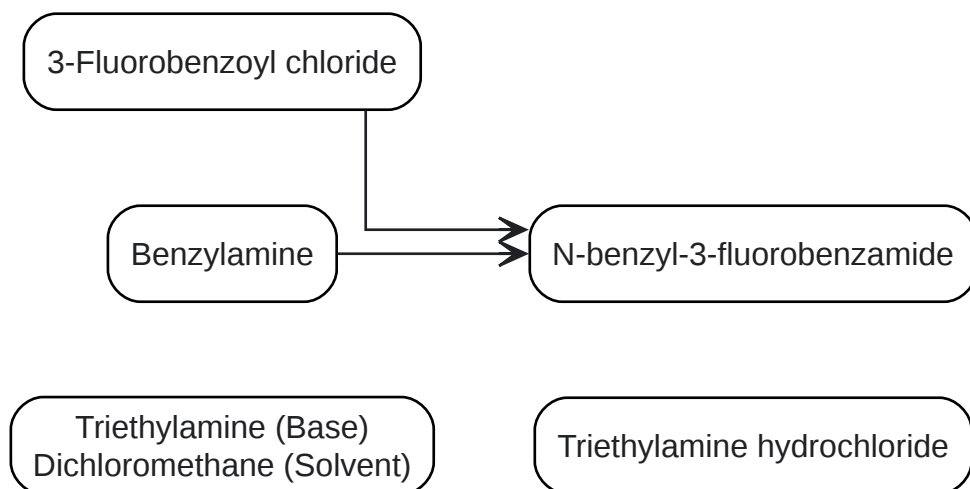
Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>12</sub> FNO	[3][4]
Molecular Weight	229.25 g/mol	[3]
Purity	Typically ≥97%	[1]

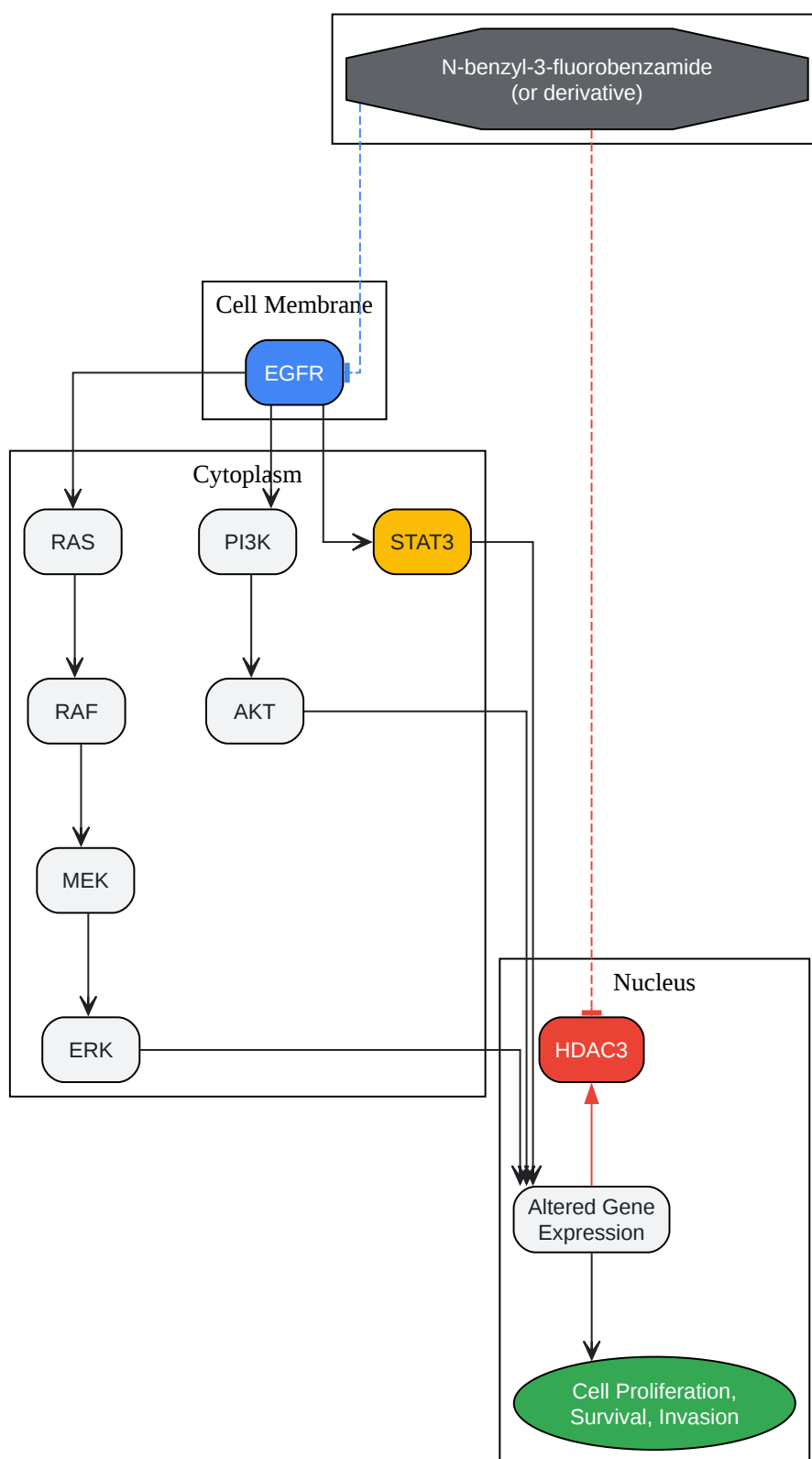
## Synthesis of N-Benzyl-3-fluorobenzamide: An Experimental Protocol

The synthesis of **N-benzyl-3-fluorobenzamide** can be achieved through the acylation of benzylamine with 3-fluorobenzoyl chloride. This method is a standard approach for the

formation of amides.

Reaction Scheme:





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## References

- 1. N-benzyl-3-fluorobenzamide - Solid, 97% Purity, Cas No: 671-01-2 | Molecular Weight: 229.2 G/mol, Chemical Formula: C<sub>14</sub>H<sub>12</sub>FNO at Best Price in Mumbai | National Analytical Corporation - Chemical Division [[tradeindia.com](https://www.tradeindia.com)]
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- 4. PubChemLite - N-benzyl-3-fluorobenzamide (C<sub>14</sub>H<sub>12</sub>FNO) [[pubchemlite.lcsb.uni.lu](https://pubchemlite.lcsb.uni.lu)]
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